

Introduction: The Architectural Significance of a Fluorotelomer Intermediate

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Compound of Interest

Compound Name: *Pyridine, 2,6-bis(2,2,2-trifluoroethyl)-*

Cat. No.: *B8415522*

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3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene is a partially fluorinated alkene, often referred to as a fluorotelomer intermediate. Its structure, which combines a reactive vinyl group with a stable, electron-withdrawing perfluorobutyl chain, makes it a valuable and versatile building block in fluoropolymer chemistry. The extensive fluorination of its carbon backbone imparts a unique combination of properties, including high thermal and chemical stability, low surface tension, and both hydrophobic (water-repellent) and oleophobic (oil-repellent) characteristics.[1]

This guide provides a comprehensive overview for researchers and drug development professionals on the core properties, applications, and handling protocols for this compound. The narrative emphasizes the causal relationships between its molecular structure and its functional utility in advanced materials science and other specialized fields.

Chemical Identity and Molecular Structure

The unambiguous identification of a chemical substance is paramount for safety, reproducibility in research, and regulatory compliance. The following table summarizes the key identifiers for 3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene.

| Identifier | Value | Source(s) |
|---------------------|---|-----------|
| CAS Registry Number | 19430-93-4 | [2] |
| IUPAC Name | 3,3,4,4,5,5,6,6,6-nonafluorohex-1-ene | [2] |
| Common Synonyms | 1H,1H,2H-Perfluoro-1-hexene, (Perfluorobutyl)ethylene, PFBE, Zonyl PFBE | [1][2] |
| Molecular Formula | C6H3F9 | [2][3] |
| Linear Formula | CH2=CH(CF2)3CF3 | [4] |
| SMILES | C=CC(C(C(F)(F)F)(F)F) (F)F)(F)F | [3] |
| Molecular Weight | 246.07 g/mol | [2] |

Below is a two-dimensional representation of the molecular structure, illustrating the connectivity of the vinyl group and the perfluorobutyl chain.

Caption: 2D Structure of 3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene.

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems, its appropriate applications, and the necessary safety precautions. This substance is a colorless, highly flammable liquid.[2]

| Property | Value | Source(s) |
|------------------|--|-----------|
| Physical State | Liquid | [2] |
| Appearance | Colorless | [2] |
| Boiling Point | 58 °C | [2] |
| Melting Point | No data available | [5] |
| Flash Point | -17 °C (closed cup) | [3][4] |
| Density | 1.4 g/L (Likely a typo in source, should be ~1.4 g/mL) | [2] |
| Vapor Pressure | 238.0 mmHg (31.7 kPa) at 25 °C | [2] |
| Vapor Density | 8.5 (Air = 1) | [2] |
| Water Solubility | Insoluble ("none") | [2] |
| Stability | Stable under normal conditions | [5] |

The high vapor density indicates that the vapor is significantly heavier than air and can accumulate in low-lying areas, posing a risk of distant ignition.[2]

Core Applications and Scientific Utility

The unique bifunctional nature of 3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene—a polymerizable alkene and a stable fluoroalkyl tail—is the primary driver of its applications.

- **Fluoropolymer Monomer:** Its most significant use is as a specialty monomer.[3] It can be copolymerized with other monomers (e.g., ethene, tetrafluoroethene) to create advanced fluoropolymers.[6] The incorporation of the C4F9 side chain into a polymer backbone drastically lowers the surface energy of the resulting material, conferring durable water and oil repellency. These polymers are used in high-performance coatings, resins, and elastomers that require high chemical and thermal stability.[1][3]
- **Intermediate for Surface-Modification Agents:** The compound serves as a precursor for synthesizing fluorinated surfactants and surface-modification agents.[1][3] The reactive vinyl

group can be functionalized through various chemical reactions (e.g., hydrosilylation, radical addition) to graft the perfluorobutyl moiety onto other molecules or surfaces, such as silica or textiles.

- **Electronics and Dielectrics:** Fluoropolymer derivatives originating from this monomer can be used for their dielectric or insulating properties in electronic applications.[3]

The causality behind these applications stems directly from the strong carbon-fluorine bonds, which are responsible for the compound's chemical inertness and thermal resistance, and the low polarizability of the perfluorinated chain, which results in weak intermolecular forces and low surface energy.

Reactivity, Stability, and Environmental Profile

Chemical Reactivity and Stability

3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene is stable under normal storage conditions.[5] However, several key reactivity hazards must be considered:

- **Flammability:** It is a highly flammable liquid and vapor. Vapors can form explosive mixtures with air and may travel along the ground to a distant ignition source.[2]
- **Conditions to Avoid:** Keep away from heat, sparks, open flames, hot surfaces, and static discharge.[7]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as hydrogen fluoride (HF) and carbon oxides can be formed.[5]
- **Polymerization:** While it is used as a monomer, uncontrolled hazardous polymerization is not reported as a primary hazard under normal processing.[5]

Environmental Fate

As a per- and polyfluoroalkyl substance (PFAS), its environmental behavior is of significant concern.

- **Persistence:** The compound is not readily biodegradable and is not expected to hydrolyze or undergo photolysis in air. It is therefore considered to be potentially persistent or very

persistent in the environment.[8]

- **Bioaccumulation:** Based on available screening data, it is not considered to be bioaccumulative in aquatic organisms. There is some uncertainty regarding its potential for bioaccumulation in air-breathing organisms.[8]
- **Toxicity:** It does not currently meet the criteria to be classified as toxic (T) under environmental risk assessments.[8]

Based on these factors, 3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene is not classified as a PBT (Persistent, Bioaccumulative, and Toxic) or vPvB (very Persistent and very Bioaccumulative) substance.[8]

Experimental Protocols: Safe Handling and Management

Trustworthiness in scientific application demands a self-validating system of safety. The following protocols are synthesized from authoritative safety data sheets and should be considered mandatory for all laboratory work involving this compound.

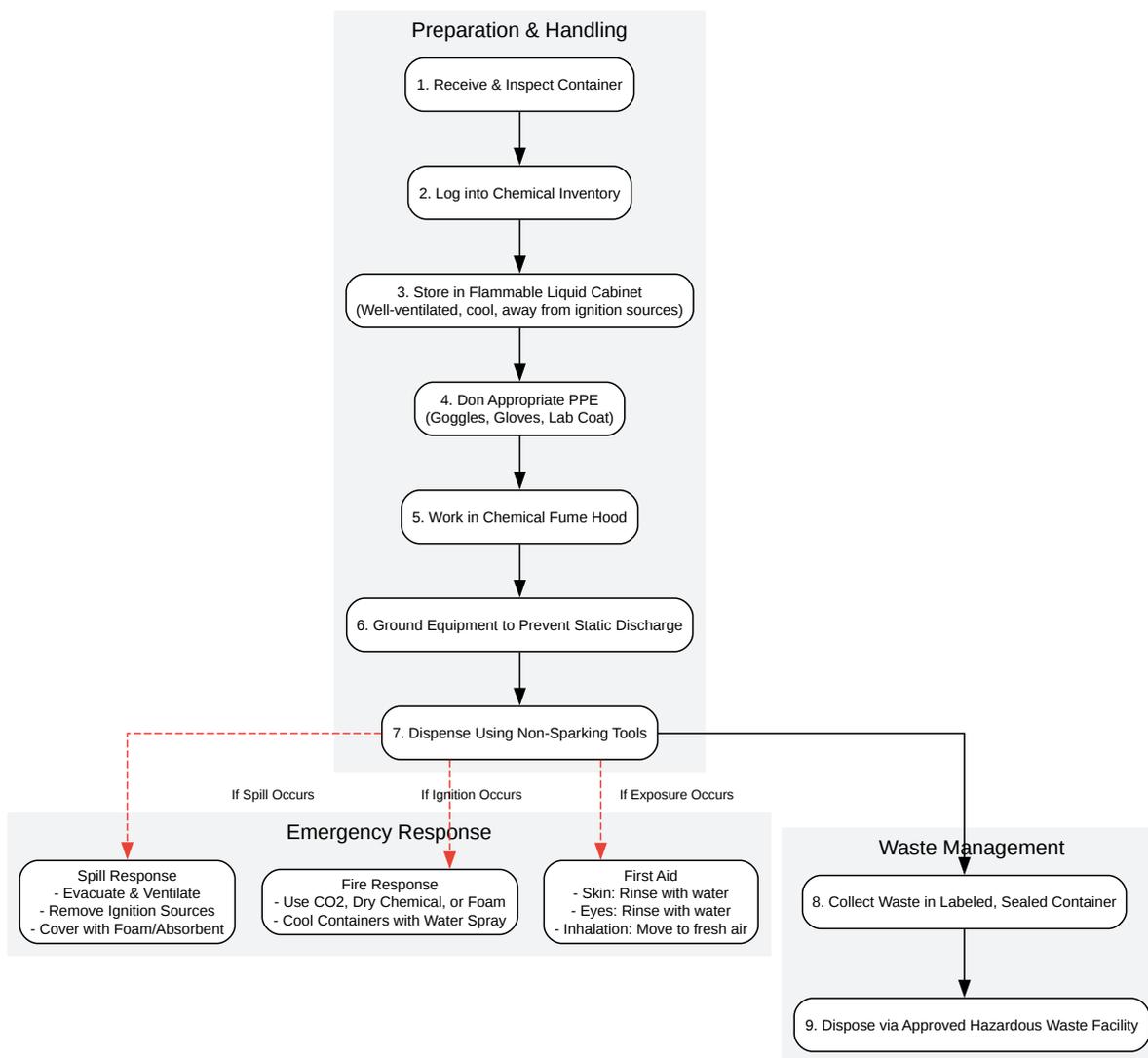
Personal Protective Equipment (PPE)

A risk assessment should precede all handling activities.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield. Conformance to OSHA 29 CFR 1910.133 or European Standard EN166 is required.[7]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber, assess breakthrough time) and clothing to prevent skin exposure.[7]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a certified chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge is necessary.[7]

Safe Handling and Storage Workflow

The following diagram outlines the logical flow for managing this chemical in a research environment.



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Sources

- [1. CAS 19430-93-4: 3,3,4,4,5,5,6,6,6-nonafluorohexene \[cymitquimica.com\]](#)
- [2. 3,3,4,4,5,5,6,6,6-Nonafluoro-1-hexene | C4F9CH=CH2 | CID 88054 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. scent.vn \[scent.vn\]](#)
- [4. 1H,1H,2H-Perfluoro-1-hexene 99 19430-93-4 \[sigmaaldrich.com\]](#)
- [5. fishersci.fr \[fishersci.fr\]](#)
- [6. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
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